

Technical Support Center: D-Allitol-13C

Experimental Design

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Compound of Interest

Compound Name: *D-Allitol-13C*

Cat. No.: *B1157517*

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Current Status: Operational Topic: Stable Isotope Tracing & Metabolic Flux Analysis of Rare Sugar Alcohols Access Level: Senior Research / Drug Development

Core Directive & Experimental Strategy

Welcome to the **D-Allitol-13C** technical hub. D-Allitol (a C6 rare sugar alcohol) is a pivotal node in the "Izumoring" strategy for rare sugar bioproduction.^[1] When designing experiments with **D-Allitol-13C** (typically [1-13C], [6-13C], or [U-13C]), you are likely investigating enzymatic kinetics, microbial catabolism, or pharmacokinetic distribution of low-calorie sweeteners.

The Golden Rule of D-Allitol Design: Unlike its isomers (D-Psicose, D-Fructose), D-Allitol is a meso compound (symmetric). This symmetry is your primary tool for validating isotopic purity and metabolic integrity. If your [U-13C] NMR spectrum shows six distinct carbon environments instead of three (due to symmetry), your sample is contaminated or derivatized asymmetrically.

Experimental Workflow & Protocols

Protocol A: Enzymatic Conversion Tracing (The Izumoring Pathway)

Objective: Quantify the bioconversion efficiency of D-Psicose to D-Allitol using Ribitol Dehydrogenase (RDH) with ^{13}C -tracing to confirm carbon conservation.

The Mechanism: D-Fructose

D-Psicose

D-Allitol[2]

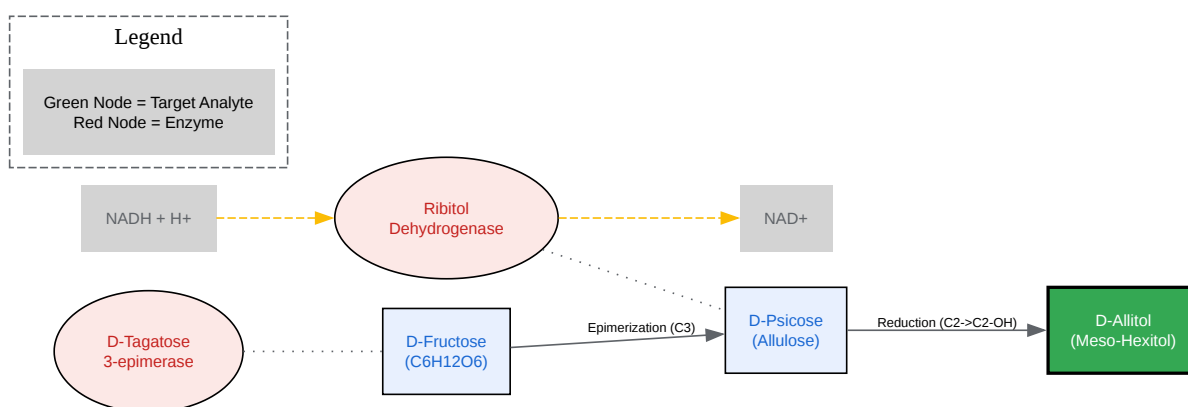
Step-by-Step Methodology:

- Substrate Preparation:
 - Dissolve [1- ^{13}C]-D-Psicose (10 mM) in 50 mM Tris-HCl buffer (pH 8.0).
 - Critical: Avoid phosphate buffers if downstream analysis involves LC-MS/MS, as non-volatile salts cause severe ion suppression.
- Cofactor Regeneration System:
 - D-Allitol production requires NADH. To maintain flux, couple with Formate Dehydrogenase (FDH).
 - Add NAD^+ (0.5 mM) and Sodium Formate (100 mM).
- Reaction Initiation:
 - Add purified RDH (Ribitol Dehydrogenase) and FDH. Incubate at 30°C .
- Quenching & Extraction:
 - At

min, quench aliquots with ice-cold methanol (1:4 v/v).
 - Centrifuge (12,000 x g, 10 min) to remove precipitated proteins.
- Analysis (^{13}C -NMR or LC-MS):

- Validation: In [1-13C]-D-Allitol, the symmetry renders C1 and C6 equivalent. However, if the precursor was [1-13C]-Psicose, the label position in Allitol depends on the reduction mechanism.

Visualizing the Pathway (Graphviz)



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Caption: Enzymatic flux from D-Fructose to D-Allitol via D-Psicose, highlighting cofactor dependency.

Troubleshooting & FAQs

Category: Isotopic Analysis & Separation[3]

Q1: My 13C-NMR spectrum for D-Allitol shows "splitting" or extra peaks. Is my label scrambling?

- Diagnosis: D-Allitol is a meso compound (symmetric).
 - Scenario A (Symmetry Check): If you use [U-13C]-D-Allitol, you should see only 3 carbon signals (C1/6, C2/5, C3/4) due to the plane of symmetry. If you see 6 signals, you likely have D-Psicose or D-Talitol contamination (asymmetric isomers).

- Scenario B (J-Coupling): In [U-13C] samples, carbon-carbon coupling () will split peaks into multiplets. This is normal. Decouple the spectrum or use single-labeled [1-13C] variants for cleaner shifts.

- Action: Run a spiking experiment with non-labeled authentic D-Allitol standard. If the "impurity" peaks do not increase, they are likely isomers.

Q2: I cannot separate D-Allitol from D-Psicose on my standard C18 HPLC column.

- Root Cause: Standard C18 columns poorly retain polar polyols.
- Solution: Switch to Ligand-Exchange Chromatography (LEC) or HILIC.
 - Recommended Column: Calcium-form strong cation exchange resin (e.g., Sugar-Pak or equivalent).
 - Conditions: Elute with pure water at elevated temperature (80°C). The Ca²⁺ ions interact differentially with the hydroxyl configurations of Allitol vs. Psicose.

Q3: In LC-MS flux analysis, the M+6 isotopologue abundance is lower than calculated.

- Root Cause: "Spectral Dilution" or Biological Exchange.
 - If using [U-13C]-Fructose as a precursor, the DTE epimerization is reversible. If the cellular pool contains endogenous unlabeled Fructose, the label is diluted before it reaches Allitol.
- Action: Measure the labeling enrichment of the precursor (D-Psicose) in the supernatant. Normalize D-Allitol enrichment against the actual available D-Psicose enrichment, not the initial media concentration.

Category: Biological Stability

Q4: We observe D-Allitol loss in Klebsiella cultures but no CO₂ production. Where is the carbon going?

- Insight: Some bacteria possess Allitol Dehydrogenase, converting Allitol back to D-Psicose or D-Fructose, which is then phosphorylated.
- Troubleshooting: Check for the accumulation of D-Allulose-6-phosphate. This intermediate often accumulates if the downstream aldolase is rate-limiting.

Data Reference: D-Allitol Properties[4][5]

Use these parameters to validate your ¹³C-labeled standards.

Parameter	D-Allitol (Meso)	D-Psicose (Isomer)	Notes
Formula	C ₆ H ₁₄ O ₆	C ₆ H ₁₂ O ₆	Allitol is the reduced form (+2H).
Symmetry	Yes (Meso)	No (Chiral)	Key NMR differentiator.
¹³ C NMR (D ₂ O)	~63.5 (C1/6), 72.8 (C2/5), 73.5 (C3/4) ppm	64.0, 98.5 (C2-ketone), 70-76 (others)	Allitol lacks the ketone signal (~98-105 ppm).
Melting Point	150-152°C	103-105°C	Allitol crystallizes easily; distinct from hygroscopic Psicose.
HPLC Elution	Fast (Ca ²⁺ column)	Slower (Ca ²⁺ column)	Order depends on specific resin cross-linking.

References

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